

Personal protective equipment for handling Gimeracil-13C3

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Compound of Interest

Compound Name: Gimeracil-13C3

Cat. No.: B13444100

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Essential Safety and Handling Guide for Gimeracil-13C3

This document provides crucial safety protocols and logistical information for the handling and disposal of **Gimeracil-13C3** in a research setting. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Physicochemical and Hazard Data

The following table summarizes key quantitative data for Gimeracil, the parent compound of **Gimeracil-13C3**. The safety profile of the isotopically labeled compound is considered identical to the parent compound for handling and disposal purposes.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ ClNO ₂	[1][2][3]
Molecular Weight	145.54 g/mol	[1][2]
Appearance	White to off-white or pale pink solid/powder	
Melting Point	274 °C (decomposes)	
Topological Polar Surface Area	49.3 Å ²	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	2	
Protein Binding	32.2%	

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Given that Gimeracil is an antineoplastic agent, stringent measures must be taken to prevent exposure. The following personal protective equipment is mandatory when handling **Gimeracil-13C3**.

Core PPE Requirements:

- **Gloves:** Two pairs of chemotherapy-rated gloves are required. Change the outer glove immediately if contaminated, and change both pairs regularly (e.g., every 30-60 minutes).
- **Gown:** A disposable, solid-front gown that is resistant to permeability by hazardous drugs.
- **Eye and Face Protection:** Safety goggles or a face shield should be used where there is a potential for splashing.
- **Respiratory Protection:** For procedures that may generate aerosols or dust, a NIOSH-approved respirator (e.g., N95) is necessary. All handling of the solid compound should be performed in a certified chemical fume hood or biological safety cabinet.

// Diagram Specifications graph [bgcolor="#FFFFFF", size="10,5!", dpi=72]; node [color="#4285F4", penwidth=2]; edge [penwidth=1.5]; } . Caption: PPE donning and doffing workflow for handling **Gimeracil-13C3**.

Experimental Protocols: Step-by-Step Guidance

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Transport the sealed container in a secondary, shatterproof container to the designated storage area.
- Store **Gimeracil-13C3** in a refrigerator at 2-8°C, in a clearly labeled, sealed container within a designated area for hazardous drugs.

Handling and Preparation of Solutions:

- All handling of **Gimeracil-13C3** powder must be conducted within a chemical fume hood or a Class II Biological Safety Cabinet to prevent inhalation of airborne particles.
- Before handling, ensure a chemotherapy spill kit is readily accessible.
- Wear all required PPE as specified above.
- When weighing the compound, use a plastic-backed absorbent pad to line the work surface.
- To prepare solutions, add the solvent to the **Gimeracil-13C3** powder slowly to avoid splashing.
- After preparation, wipe the exterior of the container with a decontaminating solution (e.g., 70% isopropyl alcohol) and place it in a sealed, labeled secondary container for transport.

In Case of a Spill:

- Alert others in the immediate area.

- If the spill is small (less than 5 ml), personnel with appropriate PPE and a spill kit can manage the cleanup.
- For larger spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.
- Use absorbent pads from the spill kit to contain the spill, then clean the area with a detergent solution followed by water.
- All materials used for cleanup must be disposed of as hazardous waste.

Disposal Plan

Gimeracil-13C3 is classified as an antineoplastic and potentially hazardous drug; therefore, all waste generated must be handled as hazardous waste.

Waste Segregation and Disposal:

- Non-trace Contaminated Waste: Unused or expired **Gimeracil-13C3**, stock solutions, and materials from a large spill cleanup are considered non-trace (bulk) chemotherapy waste. This waste must be collected in a designated, sealed, and labeled hazardous waste container for collection by the institution's EHS.
- Trace Contaminated Waste: Items with trace amounts of contamination, such as empty vials, used gloves, gowns, and labware, should be disposed of in a designated chemotherapy waste container (often yellow or black).
- Sharps: Needles and syringes used for handling **Gimeracil-13C3** must be disposed of in a puncture-proof sharps container specifically designated for chemotherapy waste.

General Disposal Principles:

- DO NOT dispose of **Gimeracil-13C3** or its waste down the drain or in the regular trash.
- All waste containers must be clearly labeled as "Chemotherapeutic Waste" or "Hazardous Waste" and include the chemical name.

- When waste containers are three-quarters full, they should be securely sealed and a pickup should be scheduled with the EHS department.

// Diagram Specifications graph [bgcolor="#FFFFFF", size="10,5!", dpi=72]; node [color="#4285F4", penwidth=2]; edge [penwidth=1.5]; } . Caption: Waste segregation and disposal workflow for **Gimeracil-13C3**.

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